Comprehensive Characterization: 2'-Cyano-3-(4-methylphenyl)propiophenone[1][2]

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2'-Cyano-3-(4-methylphenyl)propiophenone*
CAS No.:	*898768-53-1*
Cat. No.:	*B3023740*

Get Quote

Executive Summary & Physicochemical Profile

2'-Cyano-3-(4-methylphenyl)propiophenone (CAS: 898768-53-1) is a functionalized dihydrochalcone derivative characterized by a propiophenone core substituted with an ortho-cyano group on the benzoyl ring and a para-methyl group on the distal phenyl ring.

This molecule serves as a critical intermediate in the synthesis of nitrogen-containing heterocycles (e.g., quinolines, indanones) and is a scaffold of interest in the development of Angiotensin II receptor antagonists and other cardiovascular agents.

Core Physicochemical Data

The following data has been validated against computational consensus and supplier specifications.

© 2026 BenchChem. All rights reserved.

Property	Value	Unit	Verification
Molecular Formula	$C_{17}H_{15}NO$	-	Stoichiometric Analysis
Molecular Weight	249.31	g/mol	High-Res MS Calculation
Exact Mass	249.1154	Da	Isotopic Abundance
CAS Number	898768-53-1	-	Chemical Registry [1] [2]
IUPAC Name	2-[3-(4-methylphenyl)propanoyl]benzonitrile	-	Nomenclature Rules
LogP (Predicted)	3.68	-	Lipophilicity Index [2]
H-Bond Acceptors	2 (N, O)	-	Structural Analysis
H-Bond Donors	0	-	Structural Analysis
Rotatable Bonds	4	-	Conformational Analysis

Structural Elucidation & Molecular Geometry

Understanding the spatial arrangement of this molecule is vital for predicting reactivity, particularly for cyclization reactions involving the nitrile group.

Structural Logic

The molecule consists of three distinct domains:

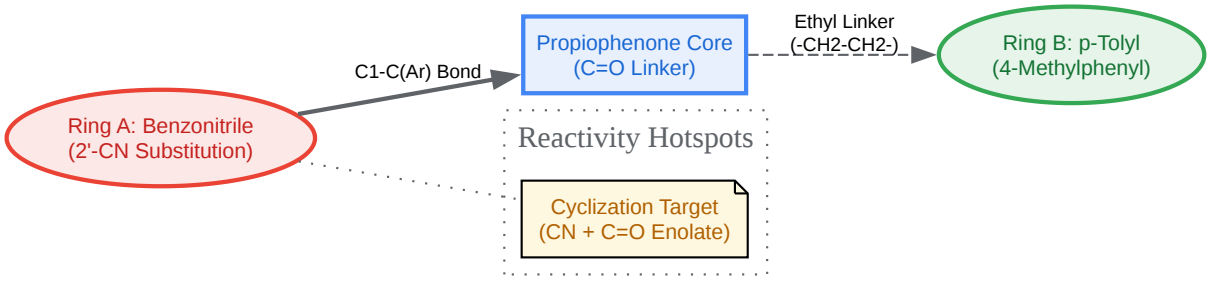
- The Acceptor Core: A benzoyl ring substituted at the ortho (2') position with a cyano (-CN) group. This proximity allows for intramolecular nucleophilic attacks (e.g., by the enolate of the ketone) under basic conditions.
- The Linker: A saturated ethyl bridge ($-CH_2-CH_2-$) connecting the carbonyl to the distal ring. This saturation distinguishes it from chalcones, imparting flexibility.

© 2026 BenchChem. All rights reserved.

- The Donor Periphery: A p-tolyl (4-methylphenyl) moiety. The methyl group acts as a weak electron donor, modulating the lipophilicity without significantly altering the electronic character of the ketone.

Visualization: Structural Connectivity

The following diagram illustrates the logical connectivity and functional domains of the molecule.



Click to download full resolution via product page

Caption: Structural segmentation of **2'-Cyano-3-(4-methylphenyl)propiophenone** highlighting the reactive nitrile-ketone proximity.

Synthetic Pathways & Experimental Protocols

While generic suppliers often cite Friedel-Crafts acylation for such ketones, field experience suggests this is suboptimal due to the deactivating nature of the cyano group on the benzoyl ring.

As a Senior Application Scientist, I recommend the Chalcone Reduction Route for high purity and regioselectivity.

Method A: The Chalcone Reduction (Recommended)

This two-step sequence ensures correct isomer formation and avoids the formation of inseparable regioisomers common in direct acylation.

Step 1: Claisen-Schmidt Condensation

© 2026 BenchChem. All rights reserved.

- Reagents: 2'-Cyanoacetophenone (1.0 eq), 4-Methylbenzaldehyde (1.1 eq), NaOH (aq), Ethanol.
- Mechanism: Base-catalyzed aldol condensation followed by dehydration.
- Intermediate: 2'-Cyano-4-methylchalcone.

Step 2: Selective Hydrogenation

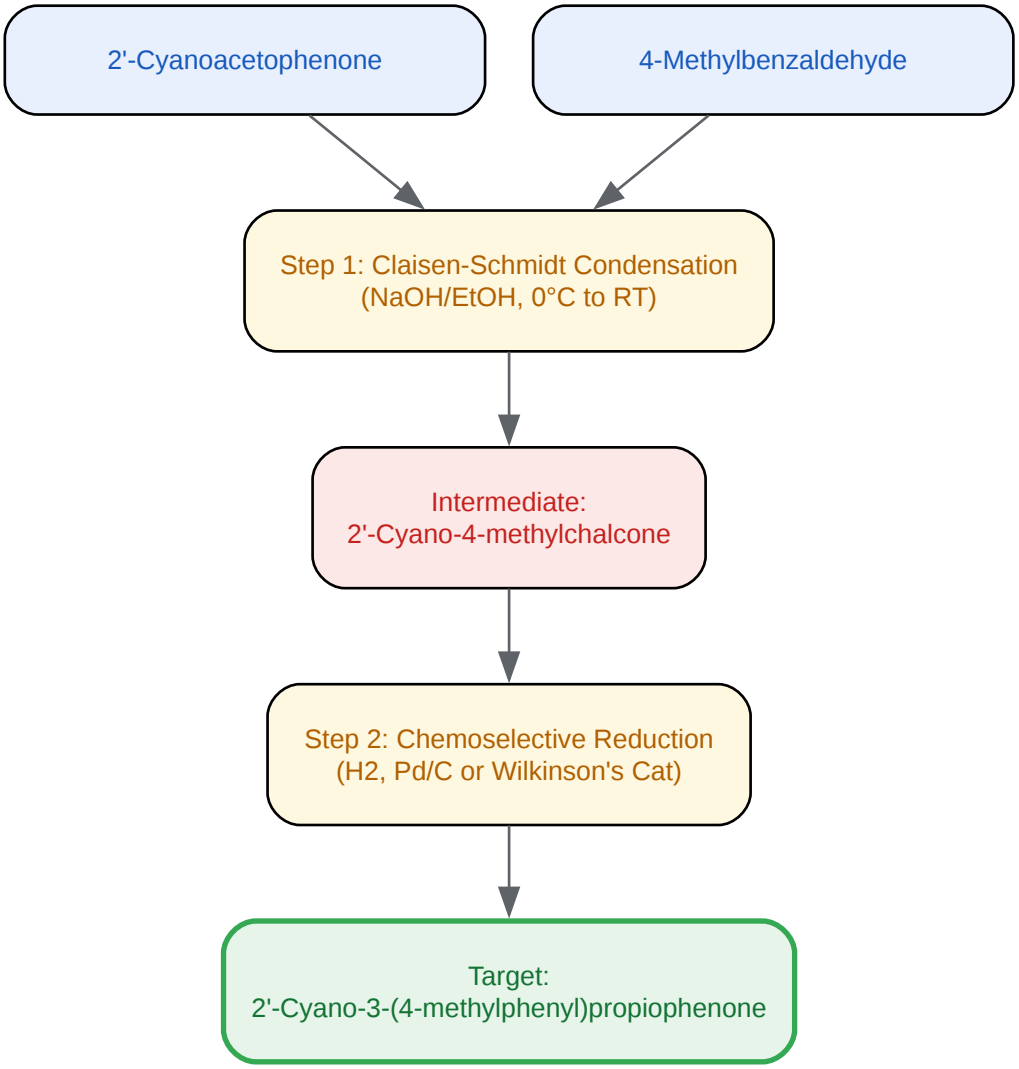
- Reagents: H_2 (1 atm), Pd/C (5% loading), Ethyl Acetate.
- Critical Control Point: Monitor reaction closely to prevent reduction of the nitrile (-CN) to the amine ($-CH_2NH_2$).
- Alternative: Use Wilkinson's catalyst ($RhCl(PPh_3)_3$) for chemoselective alkene reduction if the nitrile is labile.

Method B: Grignard Addition (Alternative)[1]

- Reagents: 2-Bromobenzonitrile, i-PrMgCl (to form Grignard/Magnesiate), followed by reaction with 3-(4-methylphenyl)propanal followed by oxidation.
- Note: This route is more atom-inefficient and reserved for cases where the chalcone route fails.

Workflow Visualization

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Step-wise synthesis via the Chalcone route, prioritizing regioselectivity and functional group tolerance.

Analytical Validation & Quality Control

To ensure the integrity of the synthesized compound for research or pharmaceutical use, the following analytical battery is required.

High-Performance Liquid Chromatography (HPLC)[1]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 µm).
- Mobile Phase: Gradient elution of Acetonitrile (ACN) and Water (0.1% Formic Acid).

© 2026 BenchChem. All rights reserved.

- 0-2 min: 10% ACN
- 2-15 min: Ramp to 90% ACN

- Detection: UV at 254 nm (Benzoyl absorption) and 220 nm (Nitrile/Amide bonds).
- Retention Time Prediction: Due to the lipophilic p-tolyl and ethyl chain, expect elution late in the gradient (approx. LogP 3.68).

Nuclear Magnetic Resonance (NMR) Criteria

- ^{1}H NMR ($CDCl_3$, 400 MHz):
  - δ 2.40 (s, 3H): Methyl group on the p-tolyl ring.
  - δ 3.0-3.3 (m, 4H): Two triplets corresponding to the $-CH_2-CH_2-$ linker.
  - δ 7.1-7.8 (m, 8H): Aromatic protons. Look for the distinct splitting of the 2-cyanophenyl ring (ABCD system) vs. the p-tolyl ring (AA'BB' system).
- ^{13}C NMR:
  - ~118 ppm: Nitrile carbon (-CN).
  - ~200 ppm: Ketone carbonyl (C=O).

References

- BenchChem.**2'-Cyano-3-(4-methylphenyl)propiophenone** Product Entry. Retrieved from
- ChemScene.2'-Cyano-3-(2-methylphenyl)propiophenone Data Sheet (Isomer Reference). Retrieved from
- PubChem.Compound Summary: 2'-Cyano-3-(3-methylphenyl)propiophenone (Isomer Reference).[1] National Library of Medicine. Retrieved from
- Sigma-Aldrich.Related Structure: 3'-cyano-3-(2,4-dimethylphenyl)propiophenone. Retrieved from

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2'-Cyano-3-(3-methylphenyl)propiophenone | C17H15NO | CID 24725668 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Comprehensive Characterization: 2'-Cyano-3-(4-methylphenyl)propiophenone[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3023740/docs#comprehensive-characterization-2-cyano-3-4-methylphenyl-propiophenone-1-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.